

# Application Note: Synthesis of Methyl 3-oxo-3-phenylpropanoate via Crossed Claisen Condensation

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## Compound of Interest

Compound Name: Methyl 3-oxo-3-phenylpropanoate

Cat. No.: B1268224

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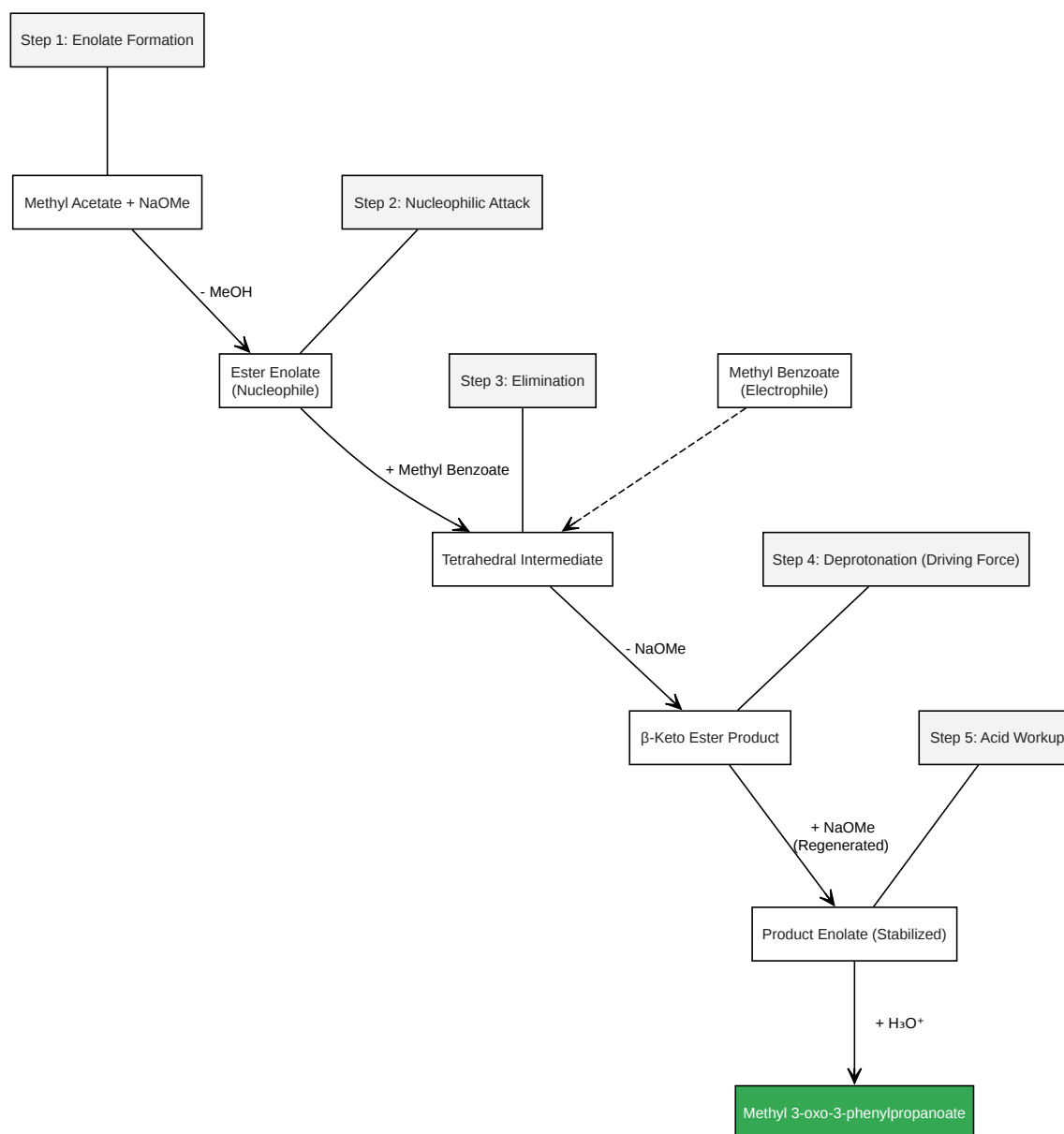
## Introduction

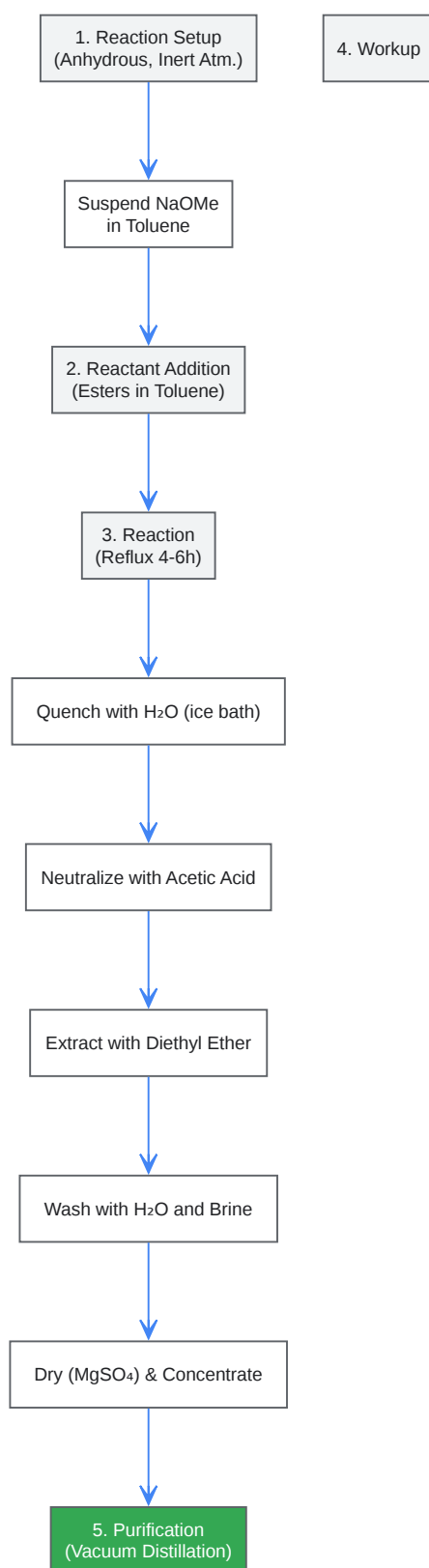
The Claisen condensation is a fundamental carbon-carbon bond-forming reaction in organic chemistry that facilitates the synthesis of  $\beta$ -keto esters or  $\beta$ -diketones.[1][2] The reaction involves the base-promoted condensation between two ester molecules.[2] When the condensation occurs between two different esters, it is referred to as a "crossed" or "mixed" Claisen condensation.[1][2] For a crossed Claisen condensation to be synthetically useful and avoid a complex mixture of products, it is typically performed when one of the ester reactants has no  $\alpha$ -hydrogens and thus cannot form an enolate.[2][3] This non-enolizable ester can only act as the electrophilic acceptor for the enolate of the second ester partner.

**Methyl 3-oxo-3-phenylpropanoate** (also known as methyl benzoylacetate) is a valuable  $\beta$ -keto ester intermediate in the synthesis of various pharmaceuticals and other complex organic molecules. Its synthesis is a classic example of a crossed Claisen condensation, reacting methyl benzoate (a non-enolizable ester) with methyl acetate in the presence of a strong base, such as sodium methoxide.[1][4] The use of sodium methoxide as the base is critical to prevent transesterification side reactions that could occur if a different alkoxide were used.[2]

This document provides a detailed protocol for the laboratory-scale synthesis of **Methyl 3-oxo-3-phenylpropanoate**, intended for researchers, scientists, and professionals in drug development.

## Reaction Scheme





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## References

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